

# Technical Guide: Physicochemical Properties of 3-Amino-4-(isopropylamino)benzotrifluoride

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## Compound of Interest

Compound Name:	3-Amino-4-(isopropylamino)benzotrifluoride
Cat. No.:	B070355

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Amino-4-(isopropylamino)benzotrifluoride** is a substituted benzotrifluoride derivative with significant potential as a versatile building block in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its utility is particularly noted in the development of active pharmaceutical ingredients (APIs) for central nervous system (CNS) drugs, including selective serotonin reuptake inhibitors (SSRIs).<sup>[2]</sup> The presence of the trifluoromethyl group can enhance metabolic stability and bioavailability in the final drug compounds.<sup>[2]</sup> This technical guide provides a comprehensive overview of the known physicochemical properties of this compound, outlines general experimental protocols for their determination, and contextualizes its application in drug development.

## Core Physicochemical Properties

The physicochemical properties of a compound are critical in drug discovery and development, influencing its absorption, distribution, metabolism, and excretion (ADME) profile. The available data for **3-Amino-4-(isopropylamino)benzotrifluoride** is summarized below.

Property	Value	Source
Molecular Formula	$C_{10}H_{13}F_3N_2$	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	218.22 g/mol	<a href="#">[2]</a>
Melting Point	63-65 °C	<a href="#">[1]</a>
Boiling Point	276.6 °C at 760 mmHg	<a href="#">[1]</a>
Density	1.225 g/cm³	<a href="#">[1]</a>
pKa (Predicted)	$4.63 \pm 0.11$	<a href="#">[1]</a>
LogP (Predicted)	No experimental data available. Predicted values for similar structures suggest a moderate lipophilicity.	
Aqueous Solubility	No experimental data available.	
Appearance	Data not available.	<a href="#">[1]</a>
Storage	2-8°C	<a href="#">[2]</a>

## Experimental Protocols

Accurate determination of physicochemical properties is fundamental. While specific experimental data for **3-Amino-4-(isopropylamino)benzotrifluoride** is limited in publicly accessible literature, the following section details generalized, standard laboratory protocols for measuring key parameters.

### Melting Point Determination

The melting point is a crucial indicator of purity.

Methodology: Capillary Method

- Sample Preparation: A small amount of finely powdered, dry **3-Amino-4-(isopropylamino)benzotrifluoride** is packed into a capillary tube, sealed at one end, to a

height of 1-2 mm.

- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is placed in a melting point apparatus (e.g., a Thiele tube with heating oil or an automated digital instrument).
- **Heating:** The apparatus is heated slowly and steadily, typically at a rate of 1-2 °C per minute as the expected melting point is approached.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid mass turns into a clear liquid (completion of melting) are recorded. This range is reported as the melting point. A narrow range (e.g., 0.5-1.0°C) is indicative of high purity.

## Boiling Point Determination

This property is characteristic of a pure liquid compound.

Methodology: Capillary Method

- **Sample Preparation:** A small volume (a few milliliters) of the liquid compound (if applicable, as this compound is solid at room temperature) is placed in a small test tube or fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed inverted (open end down) into the liquid.
- **Heating:** The test tube assembly, along with a thermometer, is heated in a suitable apparatus (e.g., an aluminum block or oil bath).
- **Observation:** As the liquid is heated, a stream of bubbles will emerge from the open end of the inverted capillary. The heating is then discontinued. The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

## pKa Determination

The acid dissociation constant (pKa) is vital for understanding a compound's ionization state at different physiological pH values, which affects its solubility, permeability, and receptor binding.

Methodology: Potentiometric Titration

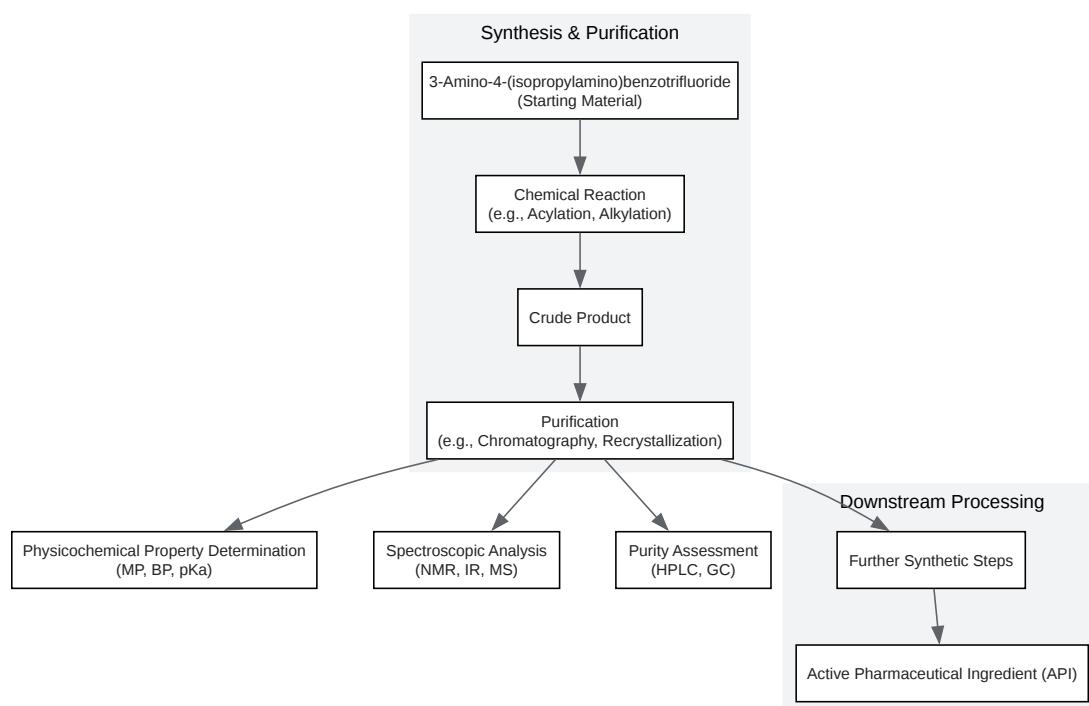
- Sample Preparation: A precise amount of **3-Amino-4-(isopropylamino)benzotrifluoride** is dissolved in a suitable solvent, typically a mixture of water and an organic co-solvent like methanol, to ensure solubility.
- Titration: The solution is titrated with a standardized solution of a strong acid (e.g., HCl) while the pH is continuously monitored using a calibrated pH meter.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, where half of the amine groups are protonated.

## Application in Drug Development

### Role as a Pharmaceutical Intermediate

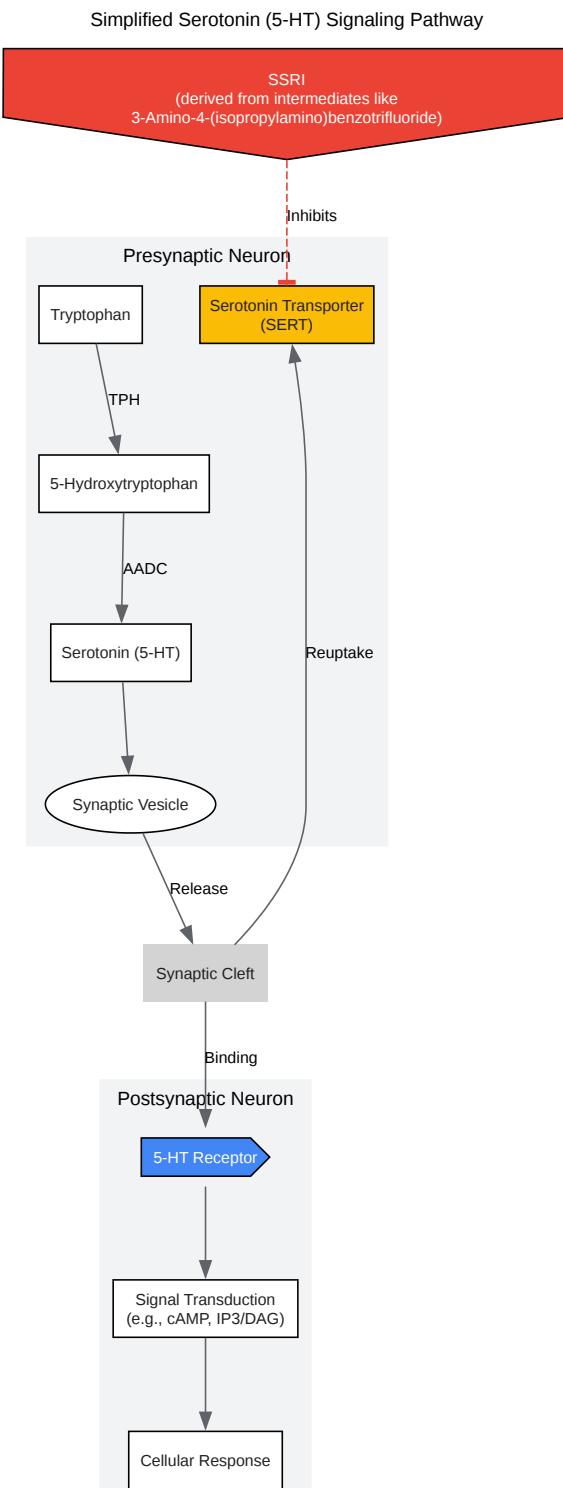
**3-Amino-4-(isopropylamino)benzotrifluoride** serves as a key starting material or intermediate in the synthesis of more complex pharmaceutical molecules. Its structural features, including the primary and secondary amine groups and the trifluoromethyl-substituted aromatic ring, make it a valuable synthon for creating a diverse range of compounds.

## Experimental Workflow for a Pharmaceutical Intermediate

[Click to download full resolution via product page](#)*Experimental workflow for a pharmaceutical intermediate.*

## Context in Serotonin Signaling Pathway

The use of **3-Amino-4-(isopropylamino)benzotrifluoride** as a building block for SSRIs places it in the context of modulating the serotonin signaling pathway. SSRIs function by blocking the reuptake of serotonin from the synaptic cleft, thereby increasing its availability to bind to postsynaptic receptors. This modulation is a key therapeutic strategy for depression and other mood disorders.



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